Application Note: Synthesis and Derivatization of 5-Nitroquinoline Antimicrobial Scaffolds

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Compound of Interest

Compound Name:	*2-(5-Nitroquinolin-8-yl)ethan-1-amine*
Cat. No.:	*B13201915*

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Executive Summary

The 5-nitroquinoline scaffold, particularly its 8-hydroxy derivative (Nitroxoline), has experienced a renaissance in drug discovery. Long established as a urinary antiseptic, recent studies have revalidated this pharmacophore as a potent weapon against multidrug-resistant (MDR) pathogens and biofilm-forming bacteria (e.g., Pseudomonas aeruginosa).

Unlike traditional antibiotics that target a single enzyme, 5-nitroquinoline derivatives often employ a multi-targeted mechanism:

- Metal Chelation: The 8-hydroxy and N-1 atoms form a bidentate ligand that sequesters critical divalent cations (

  ,

  ,

  ), disrupting bacterial metalloenzymes.

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- Biofilm Disruption: The scaffold penetrates the extracellular polymeric substance (EPS), chelating the iron/zinc "glue" that stabilizes the biofilm matrix.
- Oxidative Stress: The 5-nitro group (

) serves as an electron acceptor, potentially generating reactive nitrogen/oxygen species (RNS/ROS) within the bacterial cytoplasm.

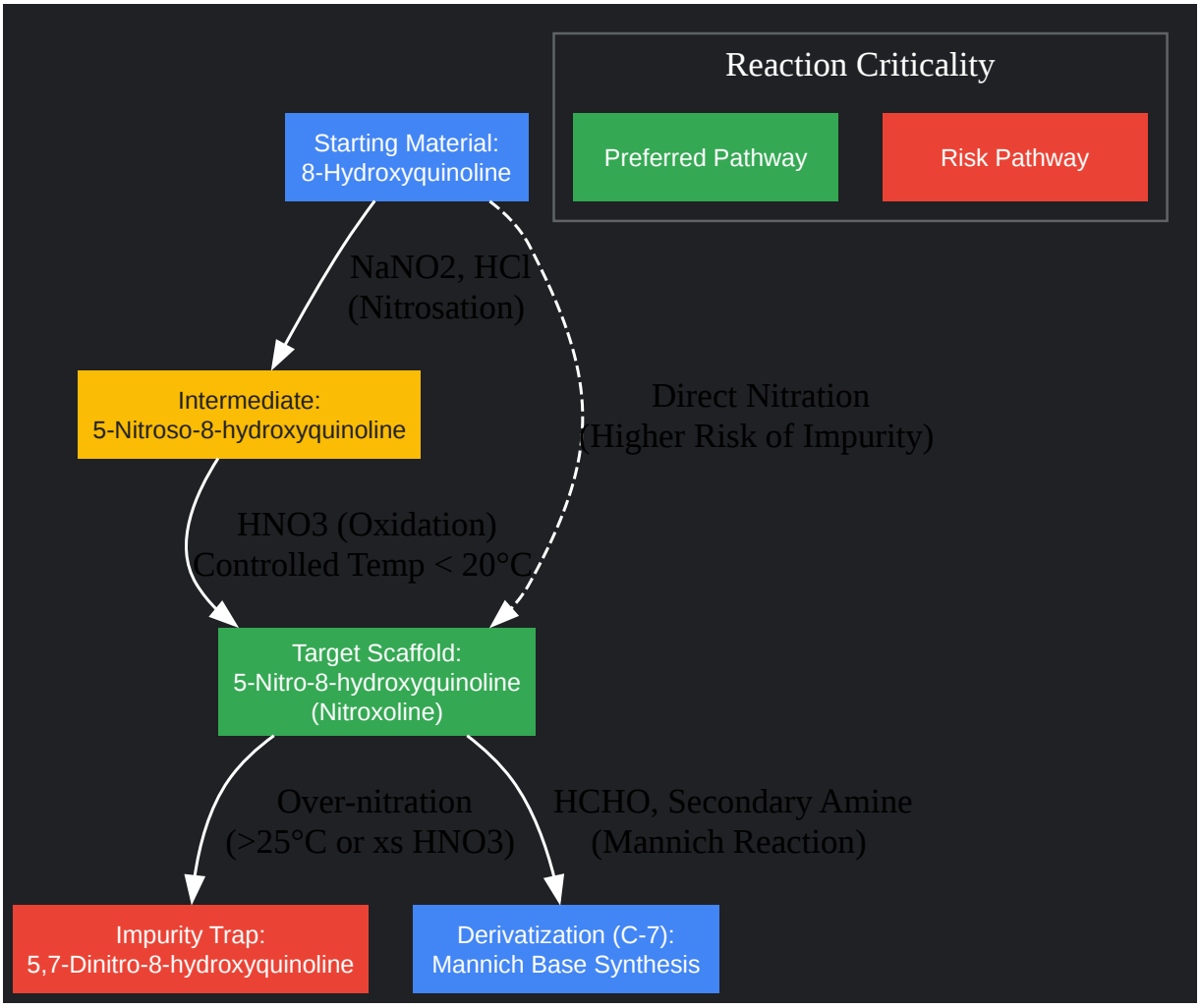
This guide details the high-purity synthesis of the core 5-nitro-8-hydroxyquinoline scaffold, strategies for C-7 derivatization (Mannich bases), and protocols for validating antimicrobial efficacy.

Pharmacophore & Retrosynthetic Strategy

The critical challenge in synthesizing 5-nitroquinolines is regioselectivity. Direct nitration of quinoline yields a mixture of 5-nitro and 8-nitro isomers (approx. 1:[1]1) due to the equivalent electronic deactivation of the benzene ring positions. However, starting with 8-hydroxyquinoline directs the electrophilic substitution primarily to the C-5 position (para to the hydroxyl) and secondarily to C-7 (ortho).

Strategic Workflow (DOT Visualization)

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Figure 1: Synthetic pathways for 5-nitroquinoline scaffolds. The two-step nitrosation-oxidation route is preferred over direct nitration to minimize dinitro impurities.

Protocol A: Synthesis of 5-Nitro-8-Hydroxyquinoline

Objective: Synthesize the core scaffold with <0.1% contamination of the genotoxic 5,7-dinitro impurity.

Rationale

While direct nitration is faster, it is exothermic and prone to "runaway" nitration at the C-7 position. This protocol uses a two-step nitrosation-oxidation sequence, which offers superior

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regiocontrol.

Materials

- 8-Hydroxyquinoline (CAS: 148-24-3)
- Sodium Nitrite (

)
- Hydrochloric Acid (37%)
- Nitric Acid (65%)
- Solvents: Ethanol, DMF (for recrystallization)

Step-by-Step Methodology

Step 1: Nitrosation (Formation of 5-Nitroso Intermediate)

- Dissolution: In a 500 mL 3-neck round-bottom flask, dissolve 14.5 g (0.1 mol) of 8-hydroxyquinoline in 30 mL of concentrated HCl and 30 mL of distilled water. Cool the solution to 0–5°C using an ice-salt bath.
- Addition: Dissolve 8.0 g (0.116 mol) of

  in 20 mL of water. Add this solution dropwise to the reaction flask over 30 minutes.
  - Critical Control Point: Maintain internal temperature <5°C. Rapid addition causes tar formation.
- Precipitation: Stir for 1 hour at 0°C. A yellow-orange precipitate (5-nitroso-8-hydroxyquinoline hydrochloride) will form.
- Isolation: Filter the solid, wash with ice-cold water (2 x 20 mL), and air dry.

Step 2: Oxidation to 5-Nitro

- Preparation: In a clean flask, prepare a mixture of HNO3 (65%, 20 mL) and water (20 mL). Cool to 15°C.

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- Oxidation: Slowly add the dried 5-nitroso intermediate to the acid mixture in small portions.
  - Safety Warning: Evolution of

    fumes. Use a fume hood.[2]
- Reaction: Stir at 15–20°C for 2 hours. Do not exceed 25°C, or the 7-nitro impurity will form.
- Quenching: Pour the reaction mixture into 200 g of crushed ice. Neutralize to pH 5–6 using 10% NaOH solution (or sodium acetate) to precipitate the free base.
- Purification: Filter the crude yellow solid. Recrystallize from DMF/Ethanol (1:1) to obtain bright yellow needles.

Yield: 75–85% Melting Point: 178–180°C

Protocol B: C-7 Derivatization (Mannich Reaction)

Objective: Enhance lipophilicity and target specificity by introducing amine side chains at the C-7 position.

Rationale

The C-7 position is the most nucleophilic site remaining on the 5-nitro-8-hydroxyquinoline ring. Introducing a secondary amine here (e.g., morpholine, piperazine) can improve cell membrane permeability and create additional binding interactions with bacterial DNA gyrase.

Reaction Scheme

Methodology

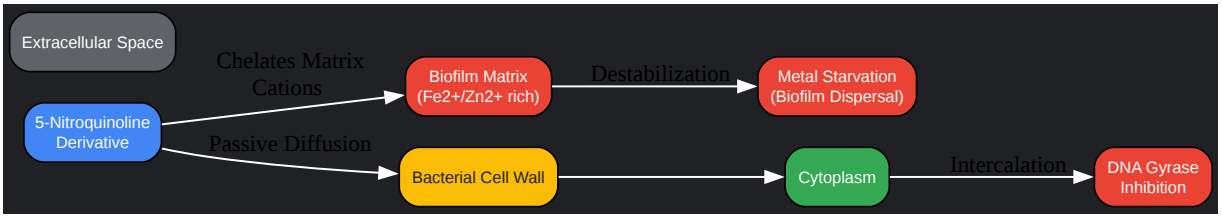
- Setup: In a 100 mL round-bottom flask, dissolve 1.9 g (10 mmol) of 5-nitro-8-hydroxyquinoline (from Protocol A) in 30 mL of absolute ethanol.
- Reagents: Add 12 mmol of the secondary amine (e.g., Morpholine, 1.05 mL) followed by 15 mmol of Formaldehyde (37% aq. solution, 1.2 mL).
- Reflux: Heat the mixture to reflux (78°C) for 4–6 hours. Monitor by TLC (Mobile phase: DCM:MeOH 95:5).

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- Workup: Cool to room temperature. The Mannich base often precipitates upon cooling. If not, concentrate the solvent to half volume and cool overnight at 4°C.
- Filtration: Collect the solid by vacuum filtration and wash with cold ethanol.

Biological Validation: MIC & Biofilm Assays

Mechanism of Action Visualization



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Figure 2: Dual-action mechanism targeting biofilm integrity and intracellular replication machinery.

Protocol C: Minimum Inhibitory Concentration (MIC)

Standard: CLSI M07-A10 Guidelines.

- Preparation: Dissolve synthesized compounds in DMSO to a stock concentration of 10 mg/mL.
- Dilution: Prepare serial two-fold dilutions in cation-adjusted Mueller-Hinton Broth (CAMHB) in a 96-well plate (Final range: 0.5 to 128 µg/mL).
  - Note: Ensure final DMSO concentration is <1% to avoid solvent toxicity.
- Inoculum: Adjust bacterial suspension (S. aureus ATCC 29213 or P. aeruginosa PAO1) to CFU/mL. Add 100 µL to each well.
- Incubation: 37°C for 18–24 hours.

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- Readout: MIC is the lowest concentration with no visible turbidity.

Protocol D: Biofilm Inhibition Assay (Crystal Violet)

- Growth: Grow bacteria in Tryptic Soy Broth (TSB) + 1% glucose (to promote biofilm) in 96-well plates with varying drug concentrations.
- Incubation: 24 hours at 37°C (static).
- Staining:
  - Discard supernatant and wash wells gently with PBS (x2).
  - Fix with methanol (15 mins).
  - Stain with 0.1% Crystal Violet (15 mins).
  - Wash with water and air dry.
- Quantification: Solubilize the dye with 30% acetic acid and measure Absorbance at 590 nm.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Impurity: 5,7-Dinitro	Reaction temperature >25°C during oxidation.	Maintain strict T < 20°C. Add oxidant slower.
Low Yield (Mannich)	Reversibility of reaction.	Use excess amine/formaldehyde. Ensure anhydrous ethanol is used.
Precipitation in MIC	Compound insolubility in aqueous broth.	Use Cyclodextrin as a solubilizing agent or test in DMSO <2%.
Tar Formation	Rapid addition of nitrite/acid.	Slow down addition rates. Ensure efficient stirring.

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